

2,6-Dimethoxypyridin-3-amine monohydrochloride physical properties

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Compound of Interest

Compound Name: 2,6-Dimethoxypyridin-3-amine
monohydrochloride

Cat. No.: B145760

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Technical Guide: 2,6-Dimethoxypyridin-3-amine Monohydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2,6-Dimethoxypyridin-3-amine monohydrochloride** (CAS No: 80789-72-6). The information is presented to be a valuable resource for researchers and professionals involved in drug development and chemical synthesis.

Core Physical Properties

2,6-Dimethoxypyridin-3-amine monohydrochloride is a chemical intermediate with applications in the pharmaceutical and dye industries. A summary of its key physical properties is provided below.

Data Presentation

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ ClN ₂ O ₂	[1]
Molecular Weight	190.63 g/mol	[1] [2]
Melting Point	212 °C (literature)	[1] [3]
Boiling Point	265.7 °C at 760 mmHg	[1]
Appearance	White crystalline solid	[1]
Solubility	Soluble in water and alcohol; slightly soluble in ether.	[1]
Vapor Pressure	0.00902 mmHg at 25 °C	[1]
Flash Point	114.5 °C	[1]

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and verification of scientific data. The following sections outline standardized protocols for determining the key physical properties of solid chemical compounds like **2,6-Dimethoxypyridin-3-amine monohydrochloride**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely used and reliable technique for this measurement.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline **2,6-Dimethoxypyridin-3-amine monohydrochloride** is finely powdered.
- Capillary Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the thermometer.
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow (0.5-1 °C).

Solubility Determination

Understanding the solubility of a compound is essential for its application in various chemical processes and formulations. A general qualitative and semi-quantitative method is described below.

Methodology:

- Solvent Selection: A range of standard laboratory solvents (e.g., water, ethanol, methanol, diethyl ether, acetone) are selected for the test.
- Sample Preparation: A pre-weighed amount of **2,6-Dimethoxypyridin-3-amine monohydrochloride** is placed in a series of test tubes.
- Solvent Addition: A measured volume of each solvent is added to a separate test tube containing the compound.
- Agitation and Observation: The test tubes are agitated, typically by vortexing or shaking, for a set period to facilitate dissolution. The mixture is then allowed to stand, and visual inspection is performed to determine if the solid has dissolved completely.
- Heating (Optional): If the compound is not soluble at room temperature, the test tube may be gently heated to determine if solubility increases with temperature.
- Classification: The solubility is classified based on the amount of solute that dissolves in a given volume of solvent (e.g., very soluble, soluble, slightly soluble, insoluble). For quantitative analysis, the saturated solution is filtered, and the concentration of the dissolved solid is determined using a suitable analytical technique such as UV-Vis spectroscopy or HPLC.

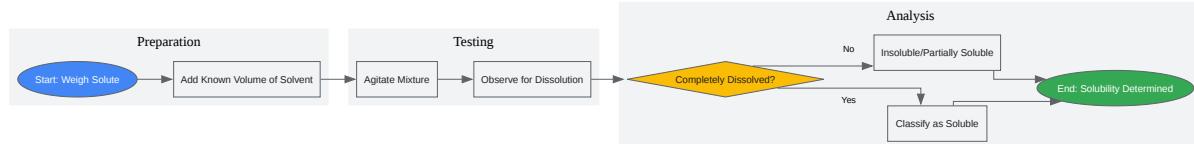
Visualizations

The following diagrams illustrate common experimental workflows and the synthetic pathway for **2,6-Dimethoxypyridin-3-amine monohydrochloride**.



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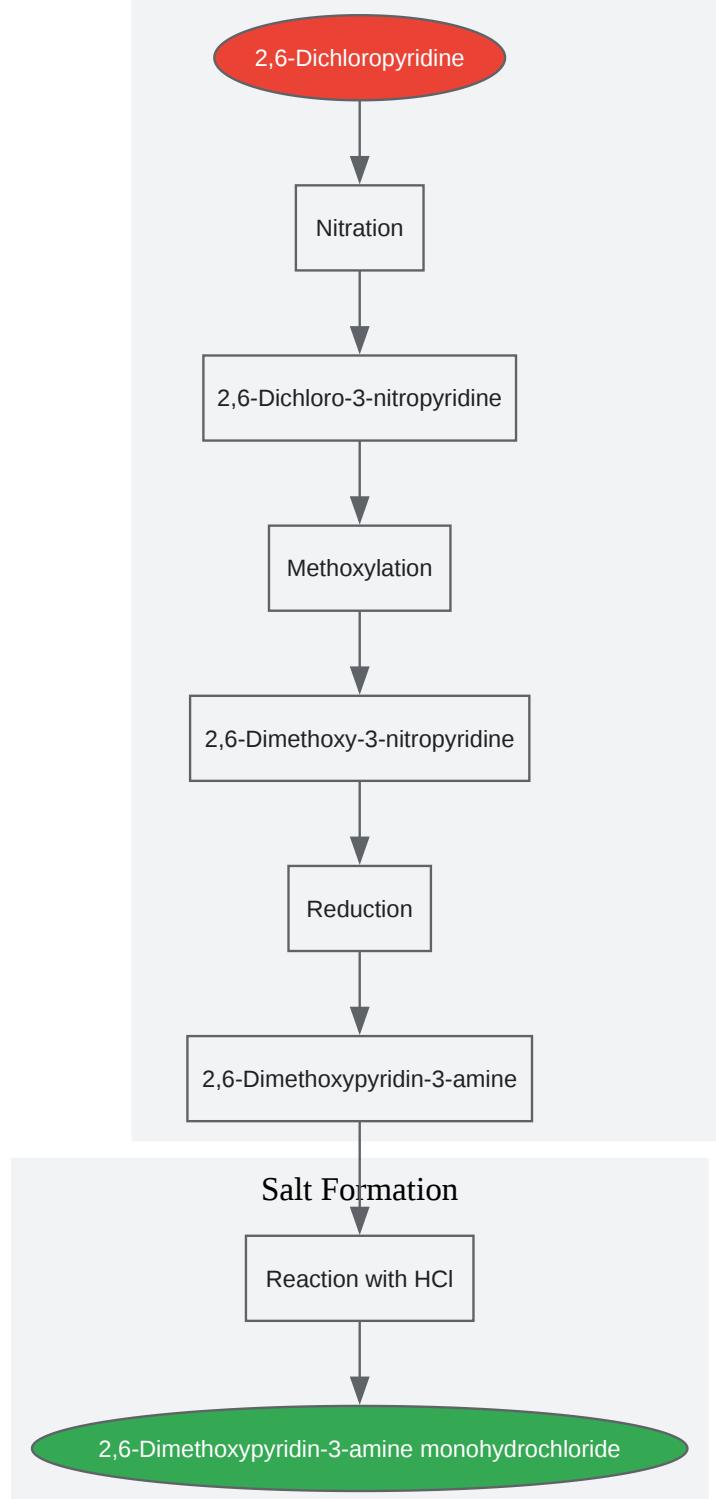
Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Qualitative Solubility Determination.

Synthesis of 2,6-Dimethoxypyridin-3-amine

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Caption: General Synthesis Pathway.

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